

2-(2,4-Diaminophenoxy)ethanol Sulfate: An Examination of its Properties and Applications

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Compound of Interest

Compound Name: 2-(2,4-Diaminophenoxy)ethanol sulfate

Cat. No.: B1323409

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Initial research indicates that **2-(2,4-Diaminophenoxy)ethanol sulfate** is not utilized as a redox indicator in scientific and industrial applications. Comprehensive searches of chemical literature and supplier databases reveal its primary function is as a coupler molecule in permanent hair dye formulations. This document serves to clarify the established applications of this compound and provide context on the characteristics of redox indicators, which are not aligned with the known properties of **2-(2,4-Diaminophenoxy)ethanol sulfate**.

Established Application: Hair Colorant

2-(2,4-Diaminophenoxy)ethanol sulfate is a key ingredient in oxidative hair dyes.^[1] In this context, it functions as a "coupler" or "modifier." The hair coloring process is initiated by an oxidizing agent, typically hydrogen peroxide, in an alkaline environment. The oxidizing agent lightens the natural melanin in the hair and activates colorless dye precursors, known as primary intermediates (such as p-phenylenediamine or p-aminophenols).^[1]

The oxidized primary intermediates form highly reactive quinonediimine intermediates. **2-(2,4-Diaminophenoxy)ethanol sulfate**, acting as a nucleophile, then reacts with these intermediates. This coupling reaction results in the formation of larger polymeric color molecules that are trapped within the hair shaft, leading to a permanent hair color.^[1]

Properties of 2-(2,4-Diaminophenoxy)ethanol Sulfate

A summary of the known physical and chemical properties of **2-(2,4-Diaminophenoxy)ethanol sulfate** is presented in the table below.

Property	Value	Reference
Chemical Formula	C ₈ H ₁₄ N ₂ O ₆ S	[2]
Molecular Weight	266.27 g/mol	[2][3]
Appearance	White to off-white crystalline solid	[4]
CAS Number	70643-20-8	[2][3]

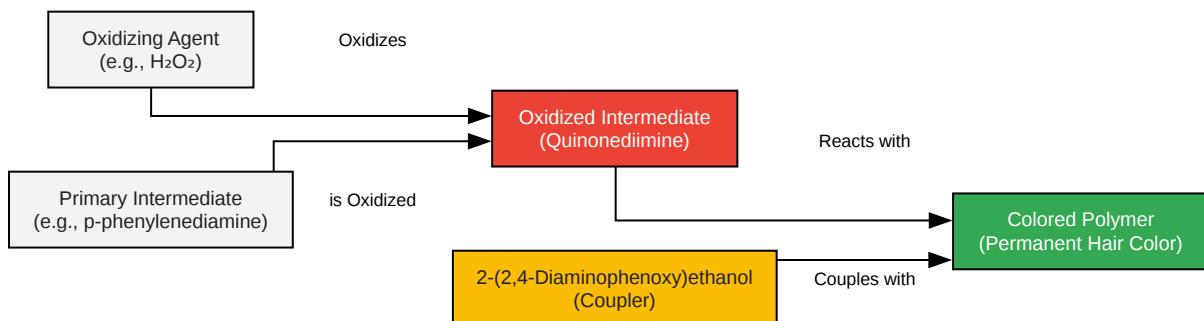
The Role of Redox Indicators

A redox indicator is a substance that undergoes a distinct and reversible color change at a specific electrode potential. This color change is the result of the indicator being oxidized or reduced. Redox indicators are crucial for determining the endpoint of a redox titration, a type of quantitative chemical analysis.[5]

For a compound to function as a redox indicator, it must possess a stable oxidized form and a stable reduced form, with a clear and sharp color difference between the two. The transition between these forms must occur over a narrow and well-defined potential range. There is no evidence in the scientific literature to suggest that **2-(2,4-Diaminophenoxy)ethanol sulfate** exhibits these necessary properties.

Signaling Pathway in Hair Dyeing

The chemical reactions involving **2-(2,4-Diaminophenoxy)ethanol sulfate** in hair dyeing can be visualized as a signaling pathway. The process begins with the activation of the primary intermediate by an oxidizing agent, leading to a cascade of reactions that culminates in the formation of the final hair color.



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